

# An In-depth Technical Guide to Superphane and Cyclophane Chemistry

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Superphane

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## Introduction to Phane Chemistry

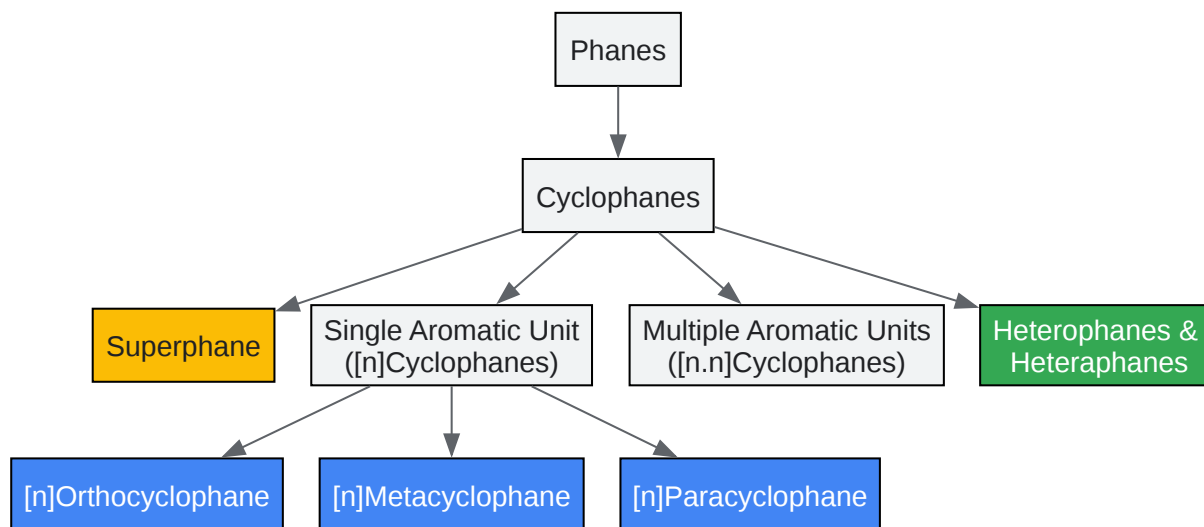
In the realm of organic chemistry, cyclophanes represent a fascinating class of strained molecules characterized by one or more aromatic rings bridged by aliphatic chains.<sup>[1]</sup> These molecules are extensively studied because their constrained conformations lead to unusual chemical and physical properties.<sup>[2]</sup> The aromatic rings provide structural rigidity, while the aliphatic bridges introduce flexibility, creating unique three-dimensional structures.<sup>[1]</sup> This interplay of rigid and flexible components makes cyclophanes central to host-guest chemistry, supramolecular assembly, and molecular recognition.<sup>[1][3]</sup>

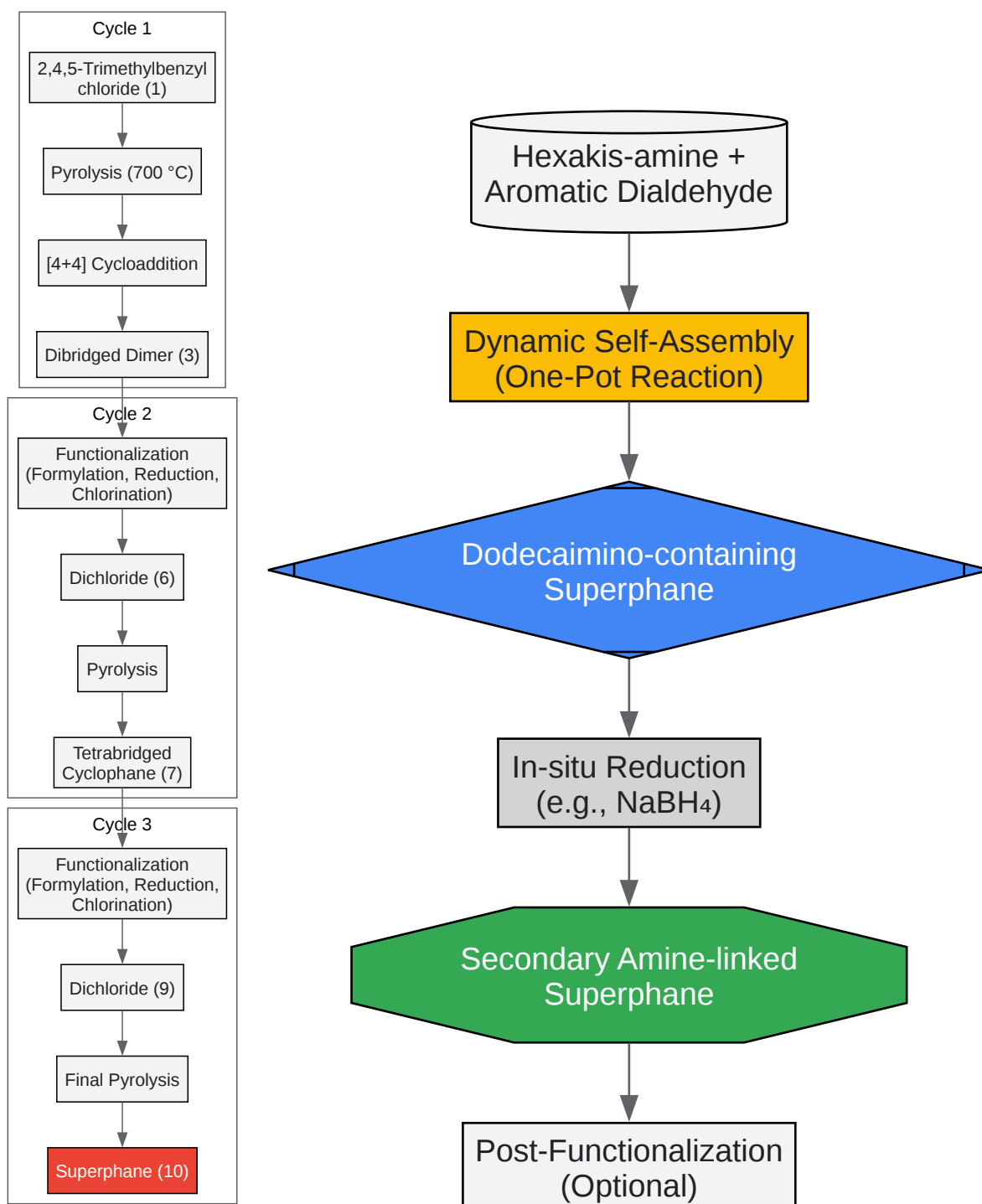
A particularly intriguing subclass is the **superphanes**, where two aromatic rings are held in a face-to-face arrangement by six connecting bridges.<sup>[4][5]</sup> The parent **superphane**, --INVALID-LINK--cyclophane, features two benzene rings clamped by six ethylene spacers, resulting in significant molecular strain and unique properties.<sup>[4][6]</sup> The chemistry of these compounds has applications in pharmaceuticals, catalysis, and materials science.<sup>[1]</sup>

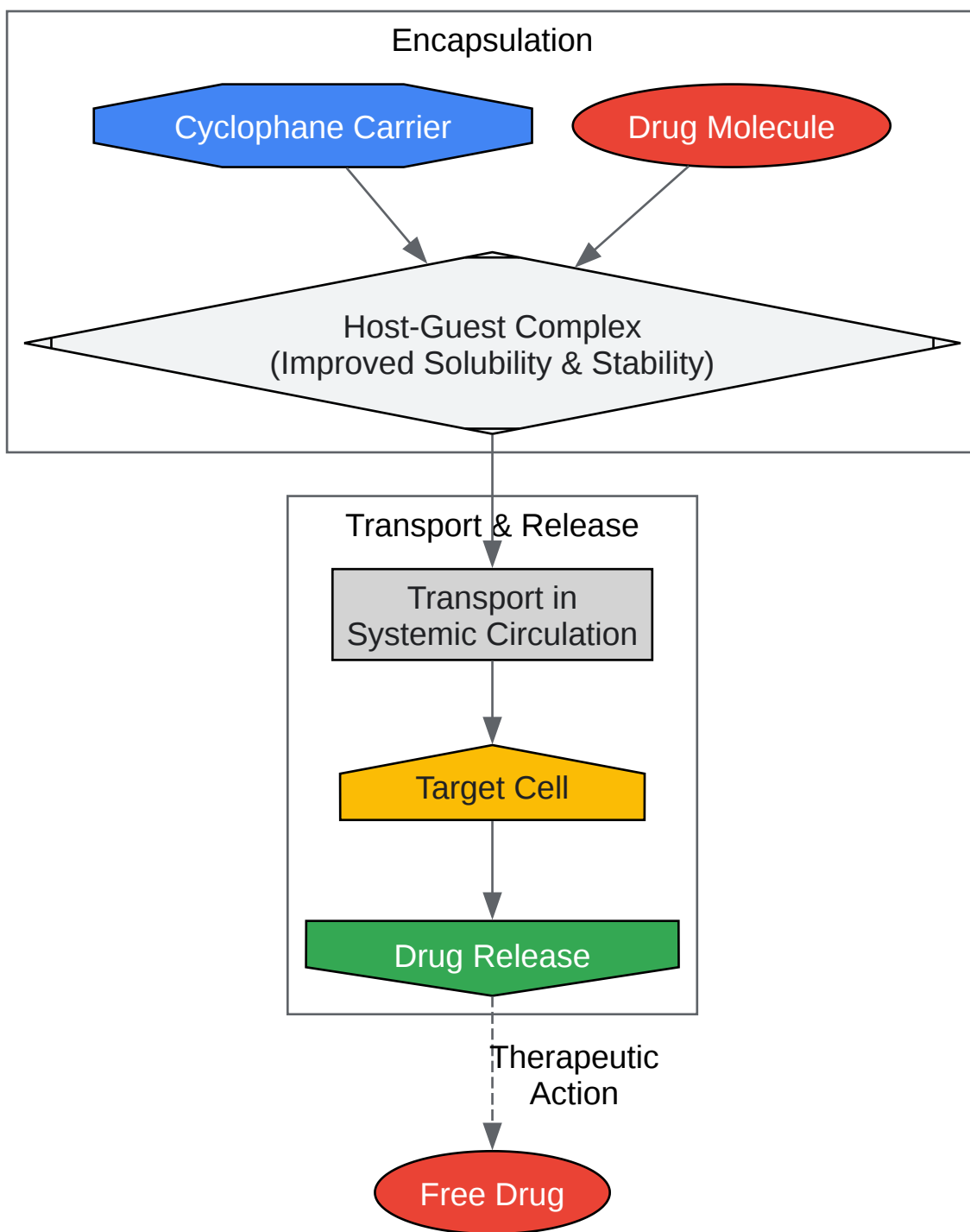
## Classification of Phanes

The term 'phane' is a broad descriptor for molecules containing bridged aromatic or alicyclic systems. Cyclophanes are a major category within this family. The nomenclature [n] refers to the number of atoms in an aliphatic bridge, while prefixes like ortho-, meta-, and para- denote the substitution pattern on the aromatic ring.<sup>[1]</sup>

If a heteroatom is present in the aromatic ring, the molecule is termed a heterophane.<sup>[1]</sup> If the heteroatom is in the bridging chain, it is called a heteraphane.<sup>[1]</sup>







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